

Proper Disposal Procedures for S-23 (CCTH-methylpropionamide)

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Compound of Interest

Compound Name: S-23;S23;CCTH-methylpropionamide

Cat. No.: B1680387

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like S-23 is paramount. This document provides essential safety and logistical information, including operational and disposal plans for S-23, also known as CCTH-methylpropionamide. Adherence to these procedures is critical for laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before disposal, it is crucial to handle S-23 with appropriate personal protective equipment (PPE). A Safety Data Sheet (SDS) for S-23 indicates that users should wear protective gloves, eye protection, and a lab coat. In case of accidental contact, flush the affected area with copious amounts of water.

Step-by-Step Disposal Protocol for S-23

Disposal of S-23 must comply with all local, state, and federal regulations for hazardous chemical waste. As a research chemical, S-23 should not be disposed of in regular trash or down the drain.

- Waste Collection:
 - Collect all S-23 waste, including unused product and any materials contaminated with the compound (e.g., weigh boats, contaminated gloves, and paper towels), in a designated

and clearly labeled hazardous waste container.

- The container must be made of a material compatible with the chemical and have a secure, tight-fitting lid.
- Label the container with "Hazardous Waste," the name of the chemical (S-23/CCTH-methylpropionamide), and the approximate quantity of waste.
- Storage of Waste:
 - Store the hazardous waste container in a designated, secure area, away from incompatible materials.
 - The storage area should be well-ventilated to prevent the accumulation of any potential vapors.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
 - Provide the EHS office with a complete inventory of the waste container's contents.
 - Do not attempt to treat or neutralize the chemical waste unless you are a trained professional with a specific, approved protocol.
- Accidental Spills:
 - In the event of a spill, evacuate the immediate area.
 - Wearing appropriate PPE, contain the spill using an absorbent material (e.g., vermiculite, sand, or a commercial chemical absorbent).
 - Collect the absorbent material and the spilled chemical into a designated hazardous waste container.
 - Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

- Report the spill to your EHS office.

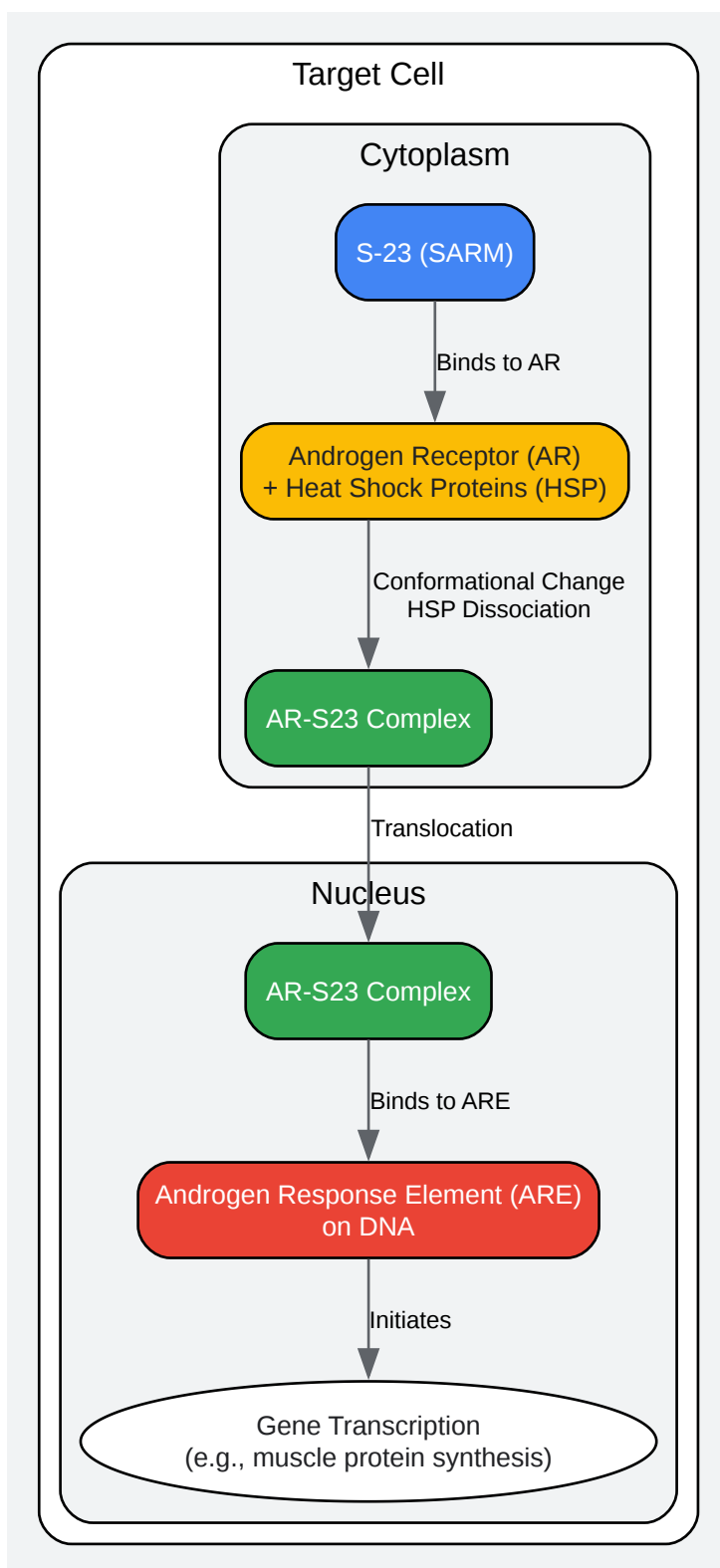
S-23 (CCTH-methylpropionamide) Properties

The following table summarizes key quantitative data for S-23.

Property	Value
Molecular Formula	C ₁₈ H ₁₃ ClF ₄ N ₂ O ₃
Molecular Weight	416.75 g/mol
CAS Number	1010396-29-8
Appearance	White to off-white powder
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in organic solvents such as DMSO and ethanol.

Androgen Receptor Signaling Pathway with S-23

S-23 is a Selective Androgen Receptor Modulator (SARM) that binds to androgen receptors. The diagram below illustrates the general mechanism of action for androgens and how a SARM like S-23 interacts with this pathway.



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Androgen Receptor Signaling Pathway with S-23.

This content is for informational purposes only and does not constitute professional safety or legal advice. Always consult the Safety Data Sheet (SDS) and your institution's EHS office for specific guidance on chemical handling and disposal.

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